

Personal protective equipment for handling Indacaterol-d3

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Compound of Interest

Compound Name: Indacaterol-d3

Cat. No.: B8091949

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Essential Safety and Handling Guide for Indacaterol-d3

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Indacaterol-d3**. Adherence to these procedures is vital for ensuring personal safety and maintaining a sterile laboratory environment.

Indacaterol-d3 is a deuterated stable isotope of Indacaterol, a long-acting β_2 -adrenergic receptor agonist.^[1] For research purposes, it is essential to handle this compound with care, as it is classified as harmful if swallowed, in contact with skin, or inhaled. It can also cause skin and serious eye irritation, and may lead to respiratory irritation.

Hazard Identification and Classification

The following table summarizes the hazard statements for **Indacaterol-d3** according to the Globally Harmonized System (GHS).

Hazard Classification	GHS Hazard Statement
Acute Toxicity, Oral	H302: Harmful if swallowed
Acute Toxicity, Dermal	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	H332: Harmful if inhaled
Skin Irritation	H315: Causes skin irritation
Eye Irritation	H319: Causes serious eye irritation
Specific Target Organ Toxicity	H335: May cause respiratory irritation

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling **Indacaterol-d3** to minimize exposure. This includes protection for the eyes, face, hands, and body.

PPE Component	Specification	Reason for Use
Eye Protection	Chemical splash goggles that meet ANSI Z.87.1 standards. [2]	To protect against splashes and airborne particles that can cause serious eye irritation.
Face Protection	Face shield worn over safety goggles.[2][3]	Provides an additional layer of protection for the entire face from splashes or aerosols.
Hand Protection	Double gloving with powder-free, disposable nitrile gloves. [4][5]	Prevents skin contact, as the compound is harmful if absorbed through the skin. The outer glove should be changed every 30 minutes or immediately if contaminated.[4]
Body Protection	Disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs. [5]	Protects the skin and personal clothing from contamination.
Respiratory Protection	An appropriate respirator (e.g., N95 or higher) should be used when handling the powder outside of a containment system.[4]	Prevents inhalation of the fine powder, which can cause respiratory irritation.[6]

Engineering Controls and Safe Handling Practices

To further mitigate risks, all handling of powdered **Indacaterol-d3** should be performed within a certified chemical fume hood or a glove box.[6] These engineering controls are the primary line of defense against inhalation exposure.[7]

Standard Operating Procedure:

- Preparation: Before handling, ensure the work area is clean and uncluttered. All necessary equipment and waste disposal containers should be within easy reach inside the containment unit.

- Donning PPE: Put on all required PPE in the correct order (gown, inner gloves, mask, goggles, face shield, outer gloves).
- Handling: Conduct all weighing and transfer operations within the fume hood or glove box to contain any airborne particles.[6] Use tools and techniques that minimize dust generation.
- Post-Handling: After handling, decontaminate all surfaces and equipment.
- Doffing PPE: Remove PPE in a manner that avoids self-contamination. The outer gloves should be removed first, followed by the gown, face shield, goggles, mask, and inner gloves.
- Hygiene: Wash hands thoroughly with soap and water after removing all PPE.[5]

Emergency Procedures

In the event of an exposure, immediate action is critical.

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, provide oxygen or artificial respiration. Seek immediate medical attention. [8]
Skin Contact	Remove contaminated clothing and wash the affected area with soap and plenty of water. Seek medical attention.[8]
Eye Contact	Immediately flush the eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[9]
Ingestion	Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.[8]

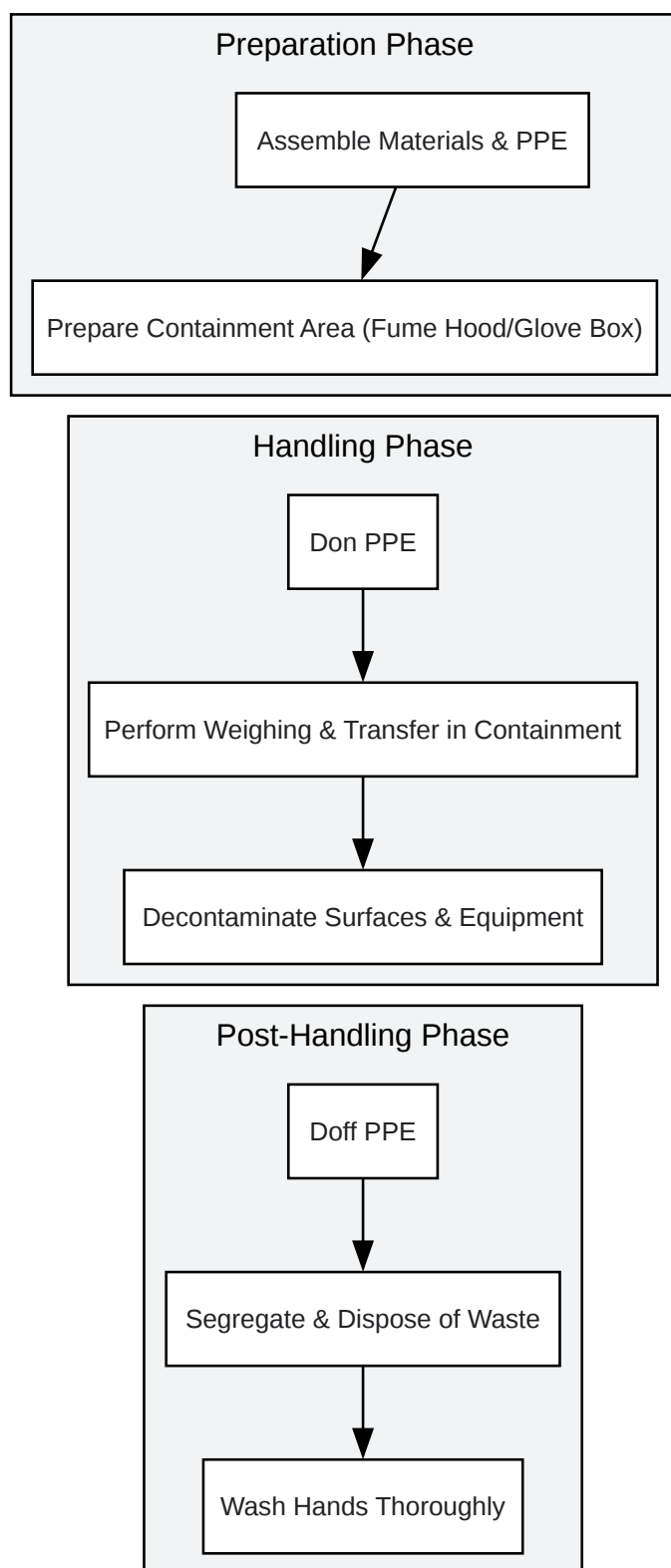
Disposal Plan

All waste generated from handling **Indacaterol-d3**, including contaminated PPE and excess compound, must be treated as hazardous chemical waste.

- Segregation: Collect all contaminated materials (gloves, gowns, wipes, etc.) in a dedicated, clearly labeled, and sealed hazardous waste container.
- Deactivation: For disposal of the chemical itself, follow institutional guidelines. If none are available, the "mix and trash" method can be used for small quantities:
 - Remove the drug from its original container.
 - Mix the powder with an undesirable substance like cat litter or used coffee grounds.[\[10\]](#)
 - Place the mixture in a sealed plastic bag or container.[\[10\]](#)
- Final Disposal: Dispose of the sealed hazardous waste container through your institution's environmental health and safety office or a licensed chemical waste contractor.

Workflow for Handling Indacaterol-d3

The following diagram illustrates the procedural flow for safely handling **Indacaterol-d3**.



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Caption: Workflow for Safe Handling of **Indacaterol-d3**.

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